

4-nitrophthalamide synthetic route efficiency comparison

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Compound Focus: N-Nitrophthalamide

CAS No.: 5336-97-0

Cat. No.: S6585608

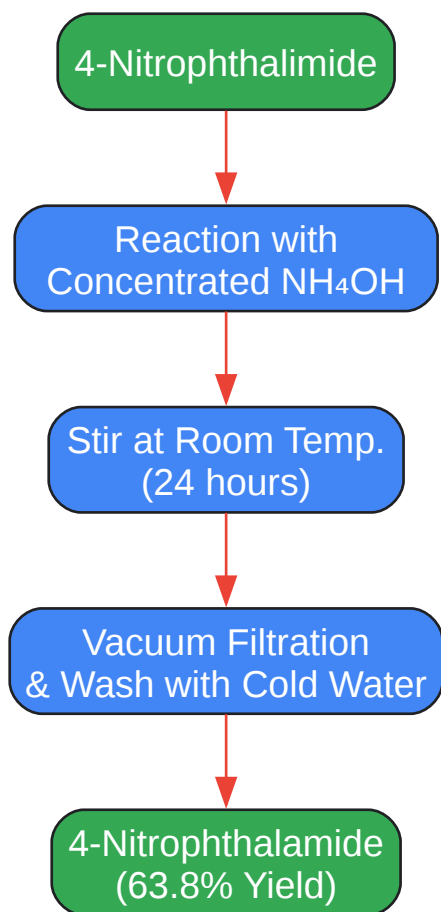
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Primary Synthetic Route for 4-Nitrophthalamide

The most commonly described method for synthesizing 4-nitrophthalamide is the **ammoniation of 4-nitrophthalimide** [1] [2]. The table below summarizes the key information for this protocol:

Aspect	Details
Starting Material	4-Nitrophthalimide [1]
Reagents	Concentrated Ammonium Hydroxide (NH ₄ OH) [1]
Reaction Conditions	Stirring at room temperature for 24 hours [1]
Work-up & Purification	Vacuum filtration and washing with cold water [1]
Reported Yield	63.8% [1]
Reported Melting Point	465-469 K (192-196 °C) [1]; 223 °C [2]; 195 °C (dec.) [3]
Key Application	Intermediate in the synthesis of phthalocyanines [4] [2]

The following diagram illustrates the workflow of this synthetic method:



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Role in Phthalocyanine Synthesis and Alternative Considerations

4-Nitrophthalamide is a key precursor in a multi-step synthesis. The established pathway is its conversion to **4-nitrophthalonitrile**, which is then used to create more complex molecules [1] [2]. This context is crucial for a complete efficiency assessment.

- **Subsequent Step:** The dehydration of 4-nitrophthalamide using thionyl chloride in DMF yields **4-nitrophthalonitrile** [2].
- **Potential Alternative:** Some synthetic routes may start from different precursors to obtain 4-nitrophthalonitrile directly. A full efficiency comparison would require evaluating the overall route to the final product (e.g., a phthalocyanine) starting from different initial materials.

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References

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4. - 4 | CAS 13138-53-9 | SCBT - Santa Cruz... Nitrophthalamide [scbt.com]

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